

Technical Support Center: Thermal Decomposition of Strontium Nitride (Sr₃N₂)

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Compound of Interest

Compound Name: Strontium nitride

Cat. No.: B576871

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This technical support center provides essential information, troubleshooting guides, and experimental protocols for researchers and scientists working with the thermal decomposition of **strontium nitride**.

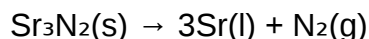
Frequently Asked Questions (FAQs)

Q1: What is the thermal decomposition temperature of **strontium nitride**?

A1: **Strontium nitride** (Sr₃N₂) undergoes thermal decomposition at temperatures above 1300 °C when heated in an inert atmosphere.

Q2: What are the expected products of the thermal decomposition of **strontium nitride**?

A2: In an inert atmosphere, **strontium nitride** decomposes to yield strontium metal and nitrogen gas, as described by the following reaction:



Q3: My sample shows a weight gain or the final product is a white powder instead of a metallic residue. What went wrong?

A3: This indicates the presence of oxygen in your experimental system. **Strontium nitride** is highly reactive with oxygen, especially at elevated temperatures, which leads to the formation of strontium oxide (SrO). Ensure your system is completely leak-tight and purged with a high-

purity inert gas. **Strontium nitride** itself is also sensitive to moisture and air, and should be handled exclusively in an inert atmosphere, such as a glovebox.^{[1][2]}

Q4: The decomposition appears incomplete, or the observed weight loss is less than theoretically expected. What are the possible causes?

A4: Incomplete decomposition can occur for several reasons:

- **Insufficient Temperature:** The furnace temperature may not have consistently reached the required $>1300\text{ }^{\circ}\text{C}$. Calibrate your thermogravimetric analyzer (TGA) or furnace to ensure temperature accuracy.
- **Insufficient Time:** The sample may not have been held at the decomposition temperature for a long enough duration to allow the reaction to go to completion.
- **High Gas Pressure:** If the pressure of the nitrogen gas product builds up in a sealed or poorly vented system, it can slow down or inhibit the decomposition process. Ensure proper venting for the evolved nitrogen gas.

Q5: What type of crucible should I use for high-temperature experiments with **strontium nitride**?

A5: Due to the high decomposition temperature ($>1300\text{ }^{\circ}\text{C}$) and the reactive nature of the strontium metal product, the choice of crucible is critical.

- **Recommended:** Tungsten or high-purity alumina (Al_2O_3) crucibles are suitable as they are chemically inert to strontium at these temperatures and have very high melting points.^{[3][4]}
- **Avoid:** Platinum crucibles should be avoided as the resulting strontium metal can form alloys with platinum at high temperatures, which will damage the crucible and contaminate the sample.

Summary of Thermal Decomposition Data

The quantitative data regarding the thermal decomposition of **strontium nitride** is summarized in the table below.

Parameter	Value	Atmosphere
Decomposition Onset	> 1300 °C	Inert
Decomposition Products	Strontium (Sr), Nitrogen (N ₂)	Inert
Reaction Equation	$\text{Sr}_3\text{N}_2(\text{s}) \rightarrow 3\text{Sr}(\text{l}) + \text{N}_2(\text{g})$	Inert

Experimental Protocol: Thermogravimetric Analysis (TGA) of Strontium Nitride

Objective: To determine the thermal stability and decomposition profile of **strontium nitride** using a high-temperature thermogravimetric analyzer.

Materials and Equipment:

- **Strontium Nitride** (Sr₃N₂) powder
- High-temperature TGA capable of reaching at least 1500 °C
- High-purity inert gas supply (Argon or Nitrogen, >99.999%)
- Glovebox with an inert atmosphere (<1 ppm O₂, <1 ppm H₂O)
- Alumina (Al₂O₃) or Tungsten crucible
- Microbalance (located inside the glovebox)

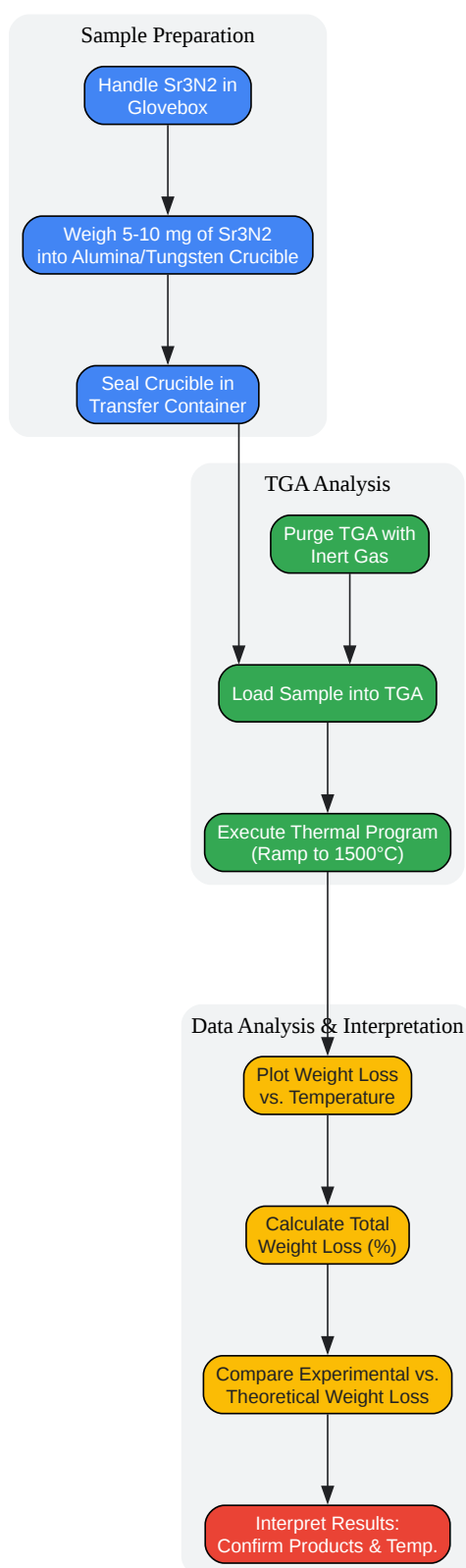
Procedure:

- Sample Preparation (inside a glovebox):
 - Transfer the TGA crucible and a new, sealed vial of **strontium nitride** into the glovebox.
 - Using the microbalance, accurately weigh 5-10 mg of Sr₃N₂ powder directly into the tared TGA crucible.
 - Record the precise initial mass of the sample.

- Place the loaded crucible into a sealed container suitable for transfer from the glovebox to the TGA instrument.
- Instrument Setup:
 - Ensure the TGA furnace and balance chamber are clean and dry.
 - Place the sealed container with the crucible at the TGA autosampler or opening.
 - Purge the TGA system with the high-purity inert gas at a flow rate of 50-100 mL/min for at least 30 minutes to remove any residual air and moisture.
 - Quickly transfer the crucible from the sealed container to the TGA balance, minimizing any potential exposure to the ambient atmosphere.
- Thermal Program Execution:
 - Begin the inert gas flow through the furnace.
 - Allow the balance reading to stabilize.
 - Program the TGA with the following temperature profile:
 - Segment 1: Equilibrate at 50 °C.
 - Segment 2: Ramp the temperature from 50 °C to 1500 °C at a heating rate of 10 °C/min.
 - Segment 3: Hold isothermally at 1500 °C for 30 minutes to ensure complete decomposition.
 - Start the experiment and record the sample mass as a function of temperature and time.
- Data Analysis:
 - Plot the percentage of weight loss versus temperature.
 - Determine the onset temperature of decomposition from the resulting TGA curve. This is the temperature at which significant weight loss begins.

- Calculate the total percentage of weight loss from the plateau reached at 1500 °C.
- Compare the experimental weight loss to the theoretical weight loss for the reaction $\text{Sr}_3\text{N}_2 \rightarrow 3\text{Sr} + \text{N}_2$. The theoretical loss corresponds to the mass of N_2 .
 - Molar mass of Sr_3N_2 : ~290.87 g/mol
 - Molar mass of N_2 : ~28.01 g/mol
 - Theoretical weight loss = $(28.01 / 290.87) * 100\% \approx 9.63\%$

Experimental Workflow Diagram



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Caption: Workflow for TGA of **strontium nitride**.

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